

An In-depth Technical Guide to Metoprolol: Chemical Structure, Properties, and Cardiovascular Applications

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Compound of Interest

Compound Name: 2-Propanol, 1-methoxy-3-[(1-methylethyl)amino]-
CAS No.: 192652-11-2
Cat. No.: B11749395

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

Metoprolol, chemically identified as **2-Propanol, 1-methoxy-3-[(1-methylethyl)amino]-**, is a cornerstone in cardiovascular pharmacology.^[1] It is a selective β_1 -adrenergic antagonist, widely prescribed for the management of hypertension, angina pectoris, heart failure, and arrhythmias.^[1] This technical guide provides a comprehensive analysis of Metoprolol's chemical structure, physicochemical properties, mechanism of action, and its pivotal role in modern medicine. Developed in 1969 and FDA-approved in 1978, Metoprolol was engineered to offer a more targeted therapeutic effect with fewer side effects compared to its non-selective beta-blocker predecessors like propranolol.^{[1][2]}

Chemical Identity and Physicochemical Properties

Metoprolol is a propanolamine derivative with the IUPAC name (RS)-1-[4-(2-Methoxyethyl)phenoxy]-3-[(propan-2-yl)amino]propan-2-ol.[3] Its chemical structure features a substituted phenylpropanolamine, which is crucial for its selective blockade of β_1 -adrenergic receptors.[1]

Table 1: Physicochemical Properties of Metoprolol

Property	Value	Source
Molecular Formula	C15H25NO3	[2][4]
Molecular Weight	267.36 g/mol	[4]
Melting Point	120 °C	[2]
LogP	2.15	[2]
pKa (basic)	9.68	PubChem
Water Solubility	Freely soluble (succinate salt)	[5]
Appearance	White crystalline powder	[5]

Metoprolol is a lipophilic compound that readily crosses the blood-brain barrier and the placenta.[1] It is approximately 12% bound to plasma proteins, primarily albumin.[1]

Stereochemistry and Potency

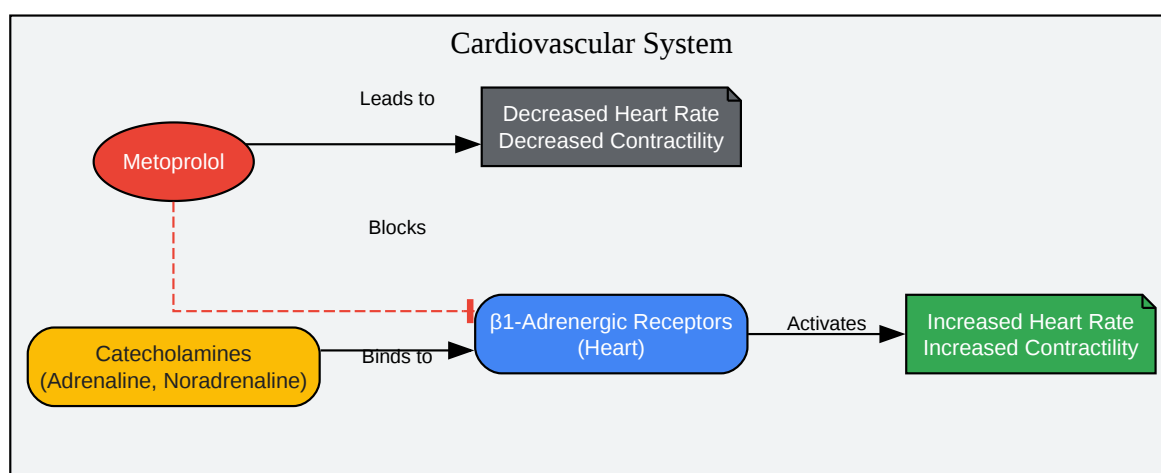
Metoprolol is a chiral molecule and is administered as a racemic mixture of its (R)- and (S)-enantiomers. The (S)-enantiomer is the more potent and selective β_1 -receptor antagonist.[1] However, the (R)-enantiomer is more susceptible to metabolism by the cytochrome P450 enzyme CYP2D6.[1] This difference in metabolism leads to a longer half-life and higher plasma concentration of the more active (S)-enantiomer.[1]

Mechanism of Action: Selective β_1 -Adrenergic Blockade

Metoprolol exerts its therapeutic effects by acting as a cardioselective β -blocker.[3][5] It competitively inhibits the binding of catecholamines, such as adrenaline and noradrenaline, to

β 1-adrenergic receptors, which are predominantly located in the heart.[1] This blockade results in a decrease in cardiac contractility, heart rate, and blood pressure.[1]

The selectivity of Metoprolol for β 1 receptors is a key advantage over non-selective beta-blockers. At therapeutic doses, it has less of an effect on β 2 receptors in the lungs and blood vessels, thereby reducing the risk of bronchoconstriction and other side effects associated with β 2 blockade.[1] However, this selectivity is not absolute and can be diminished at higher doses.[5]



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Caption: Mechanism of action of Metoprolol as a selective β 1-adrenergic antagonist.

Pharmacokinetics and Metabolism

Metoprolol is well-absorbed from the gastrointestinal tract, but undergoes significant first-pass metabolism in the liver, resulting in a bioavailability of about 50%.[1] The primary enzyme responsible for its metabolism is CYP2D6, and its activity is subject to genetic polymorphism, leading to variations in plasma levels and half-life among individuals.[1]

The elimination half-life of Metoprolol ranges from 3 to 7 hours.[1] Approximately 95% of an oral dose is excreted in the urine, with less than 5-10% being excreted as the unchanged drug.[1]

Therapeutic Applications and Formulations

Metoprolol is a widely prescribed medication for a range of cardiovascular conditions.[1]

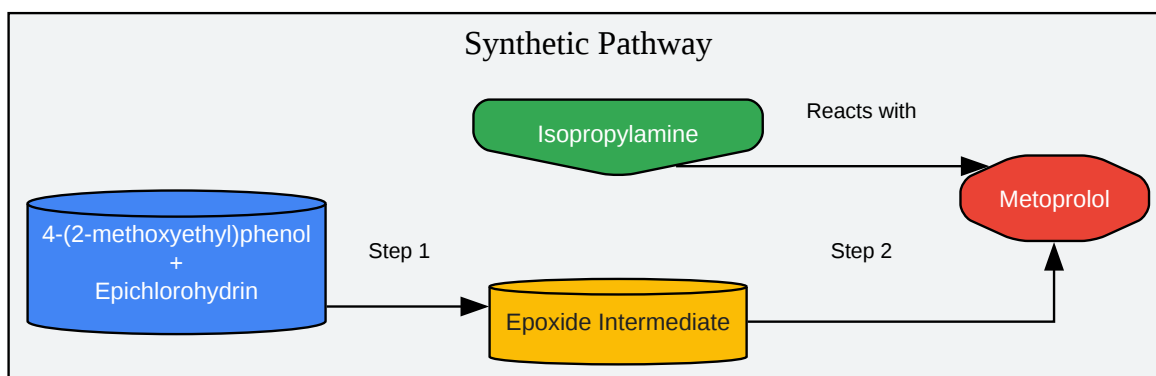
Table 2: Primary Indications for Metoprolol

Indication	Therapeutic Effect
Hypertension	Lowers blood pressure
Angina Pectoris	Reduces frequency of chest pain
Heart Failure	Improves symptoms and survival
Arrhythmias	Controls abnormal heart rhythms

Metoprolol is available in two main salt forms: metoprolol succinate and metoprolol tartrate.[2] These formulations differ in their release characteristics. Metoprolol succinate is an extended-release formulation designed for once-daily administration, providing a controlled and predictable release of the drug.[5] Metoprolol tartrate is an immediate-release formulation.[2]

Synthesis of Metoprolol

The synthesis of Metoprolol typically involves the reaction of 4-(2-methoxyethyl)phenol with epichlorohydrin, followed by the opening of the resulting epoxide ring with isopropylamine.



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Caption: Simplified synthetic pathway for Metoprolol.

Analytical Characterization

The identity and purity of Metoprolol can be confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): For separation and quantification.

Conclusion

Metoprolol, or **2-Propanol, 1-methoxy-3-[(1-methylethyl)amino]-**, remains a vital therapeutic agent in the management of cardiovascular diseases. Its cardioselective β_1 -adrenergic antagonism provides a favorable balance of efficacy and tolerability. A thorough understanding of its chemical properties, stereochemistry, mechanism of action, and pharmacokinetics is essential for researchers, scientists, and drug development professionals working to advance cardiovascular therapies.

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